

Personal protective equipment for handling TMC647055 Choline salt

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B10800343

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Essential Safety and Handling Guide for TMC647055 Choline Salt

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TMC647055 Choline salt**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **TMC647055 Choline salt**, it is imperative to use appropriate personal protective equipment to prevent exposure. The choline salt component is classified as an irritant, causing skin and serious eye irritation, and may also lead to respiratory irritation.

Core PPE Requirements:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn to prevent skin contact.

- **Respiratory Protection:** A NIOSH-approved respirator is necessary when handling the powder form or if working in an area with inadequate ventilation to avoid inhalation of dust or aerosols.
- **Protective Clothing:** A lab coat or other protective clothing should be worn to minimize skin exposure.

General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Avoid prolonged or repeated exposure.
- Keep the container tightly closed when not in use.

Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of the compound and ensuring laboratory safety.

- **Storage:** Store the compound in a tightly sealed container. Recommended storage temperatures are -20°C for short-term storage (1 month) and -80°C for long-term storage (6 months)[1].
- **Disposal:** Dispose of unused material and its container in accordance with local, state, and federal regulations for chemical waste. Do not allow the product to enter drains or waterways.

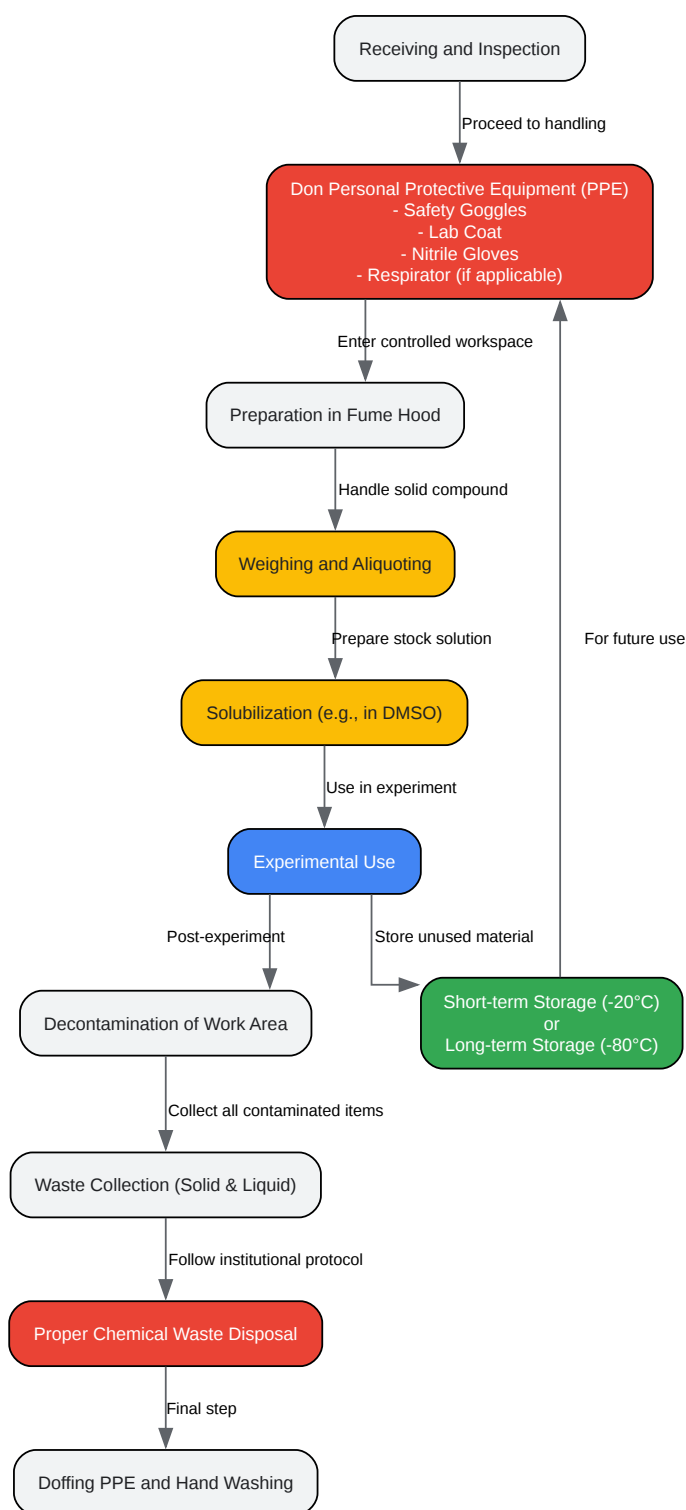
Quantitative Safety Data

The following table summarizes key safety and solubility information for **TMC647055 Choline salt** and its components.

Property	Value	Reference
TMC647055 Choline salt		
EC50 (HCV cellular assay)	82 nM	[1][2][3]
CC50 (Cell toxicity)	>20 µM	[2][3]
Solubility in DMSO	60 mg/mL (82.43 mM)	[3]
Storage Temperature	-20°C (short term) to -80°C (long term)	[1][2][4]
Choline (chloride) (Surrogate Data)		
Oral LD50 (rat)	3,400 mg/kg	
Oral LD50 (mouse)	3,900 mg/kg	
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **TMC647055 Choline salt** from receipt to disposal.



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Caption: Workflow for safe handling of **TMC647055 Choline salt**.

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